

A Comprehensive Technical Overview of 5-Bromo-2-ethoxy-3-methoxypyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-ethoxy-3-methoxypyridine

Cat. No.: B597464

[Get Quote](#)

This guide provides an in-depth analysis of the molecular characteristics of **5-Bromo-2-ethoxy-3-methoxypyridine**, a compound of interest for researchers and professionals in the field of drug development and chemical synthesis. Below, we detail its molecular structure and weight, presenting the information in a clear, accessible format for scientific review.

Molecular Data Summary

The fundamental quantitative data for **5-Bromo-2-ethoxy-3-methoxypyridine** is summarized in the table below. This information is critical for experimental design, chemical synthesis, and regulatory documentation.

Property	Value	Reference
Molecular Formula	C8H10BrNO2	[1]
Molecular Weight	232.07 g/mol	[1]
CAS Number	1241752-31-7	[1]

Molecular Structure Visualization

The structural arrangement of atoms and bonds in **5-Bromo-2-ethoxy-3-methoxypyridine** is crucial for understanding its chemical behavior and potential interactions in biological systems.

The following diagram, generated using the Graphviz DOT language, illustrates the molecular structure based on its IUPAC name.

Caption: Molecular structure of **5-Bromo-2-ethoxy-3-methoxypyridine**.

This technical guide serves as a foundational resource for professionals engaged in advanced chemical research. The provided data and structural visualization are essential for the accurate planning and execution of studies involving **5-Bromo-2-ethoxy-3-methoxypyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Bromo-2-ethoxy-3-methoxypyridine - CAS:1241752-31-7 - Sunway Pharm Ltd [3wpharm.com]
- To cite this document: BenchChem. [A Comprehensive Technical Overview of 5-Bromo-2-ethoxy-3-methoxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b597464#5-bromo-2-ethoxy-3-methoxypyridine-molecular-structure-and-weight\]](https://www.benchchem.com/product/b597464#5-bromo-2-ethoxy-3-methoxypyridine-molecular-structure-and-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com